

# Pegasus workflow stuck in pending state troubleshooting.

**Author:** BenchChem Technical Support Team. **Date:** December 2025

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## Pegasus Workflow Troubleshooting: Pending State Issues

This technical support guide provides troubleshooting steps and frequently asked questions to help researchers, scientists, and drug development professionals resolve issues with **Pegasus** workflows that are stuck in a pending state.

### Frequently Asked Questions (FAQs)

Q1: What does it mean when my **Pegasus** workflow is in a "pending" state?

A pending state in a **Pegasus** workflow indicates that the workflow has been submitted, but the jobs within the workflow have not yet started running on the execution sites. **Pegasus** builds on top of HTCondor's DAGMan for workflow execution, so a "pending" state in **Pegasus** often corresponds to an "idle" state in the underlying HTCondor system. This means the jobs are waiting in the queue for resources to become available or for certain conditions to be met.

Q2: How can I check the status of my workflow?

The primary tool for monitoring your workflow's status is **pegasus-status**.<sup>[1][2]</sup> This command-line utility provides a summary of the jobs in your workflow, including how many are running, idle, and have failed.<sup>[2]</sup>

Q3: What are the common reasons for a workflow to be stuck in a pending state?

Workflows can remain in a pending state for several reasons, which usually relate to the underlying HTCondor scheduling system. Common causes include:

- **Insufficient Resources:** The execution site may not have enough available CPU, memory, or disk space to run the job as requested.
- **Input File Staging Issues:** There might be problems with transferring the necessary input files to the execution site. This could be due to incorrect file paths, permissions issues, or network problems.
- **Resource Mismatch:** The job's requirements (e.g., specific operating system, memory) may not match the available resources.
- **Scheduler Configuration:** The HTCondor scheduler at the execution site might be configured in a way that delays the start of your job.
- **User Priority:** Other users or jobs may have higher priority, causing your jobs to wait in the queue.

Q4: My workflow has been pending for a long time. How can I investigate the cause?

If your workflow is pending for an extended period, you should start by using **pegasus-status** to get a general overview. If that doesn't reveal the issue, you will need to delve deeper into the HTCondor system and the workflow's log files. The `dagman.out` file in your workflow's submit directory is a crucial source of information about what the workflow manager is doing.

## Troubleshooting Guides

### Initial Diagnosis with **pegasus-status**

The first step in troubleshooting a pending workflow is to use the **pegasus-status** command.

Experimental Protocol:

- Open a terminal and navigate to your workflow's submit directory.
- Run the **pegasus-status** command:

- Analyze the output. Pay close attention to the columns indicating the status of your jobs (e.g., IDLE, RUN, HELD). An unusually high number of jobs in the IDLE state indicates a scheduling problem.

Data Presentation:

pegasus-status Output Column	Meaning	Implication if High for Pending Workflow
UNREADY	The number of jobs that have not yet been submitted to the scheduler.	A high number could indicate an issue with the DAGMan process itself.
QUEUED	The number of jobs currently in the scheduler's queue (idle).	A high number is the primary indicator of a pending workflow.
RUN	The number of jobs currently executing.	This should be low or zero if the workflow is stuck.
FAILED	The number of jobs that have failed.	If jobs are failing immediately and resubmitting, they may appear to be pending.

## Investigating the dagman.out File

If **pegasus**-status shows that your jobs are queued but not running, the next step is to examine the dagman.out file for more detailed information from the workflow manager.

Experimental Protocol:

- Locate the dagman.out file in your workflow's submit directory.
- Open the file in a text editor or use command-line tools like less or grep.
- Search for keywords such as "error", "held", or the names of the pending jobs.
- Look for messages indicating why jobs are not being submitted, such as "not enough resources" or "file not found".

## Using pegasus-analyzer for Deeper Insight

While **pegasus-analyzer** is primarily used for debugging failed workflows, it can also be helpful if jobs are quickly failing and being resubmitted, making them appear as if they are always pending.<sup>[2][3][4][5]</sup>

Experimental Protocol:

- Run **pegasus-analyzer** on your workflow's submit directory:
- Examine the output for any reported failures or held jobs.<sup>[2]</sup> The tool will provide the exit code, standard output, and standard error for any problematic jobs, which can reveal the underlying cause of the failure.<sup>[3]</sup>

## Checking for Resource Unavailability

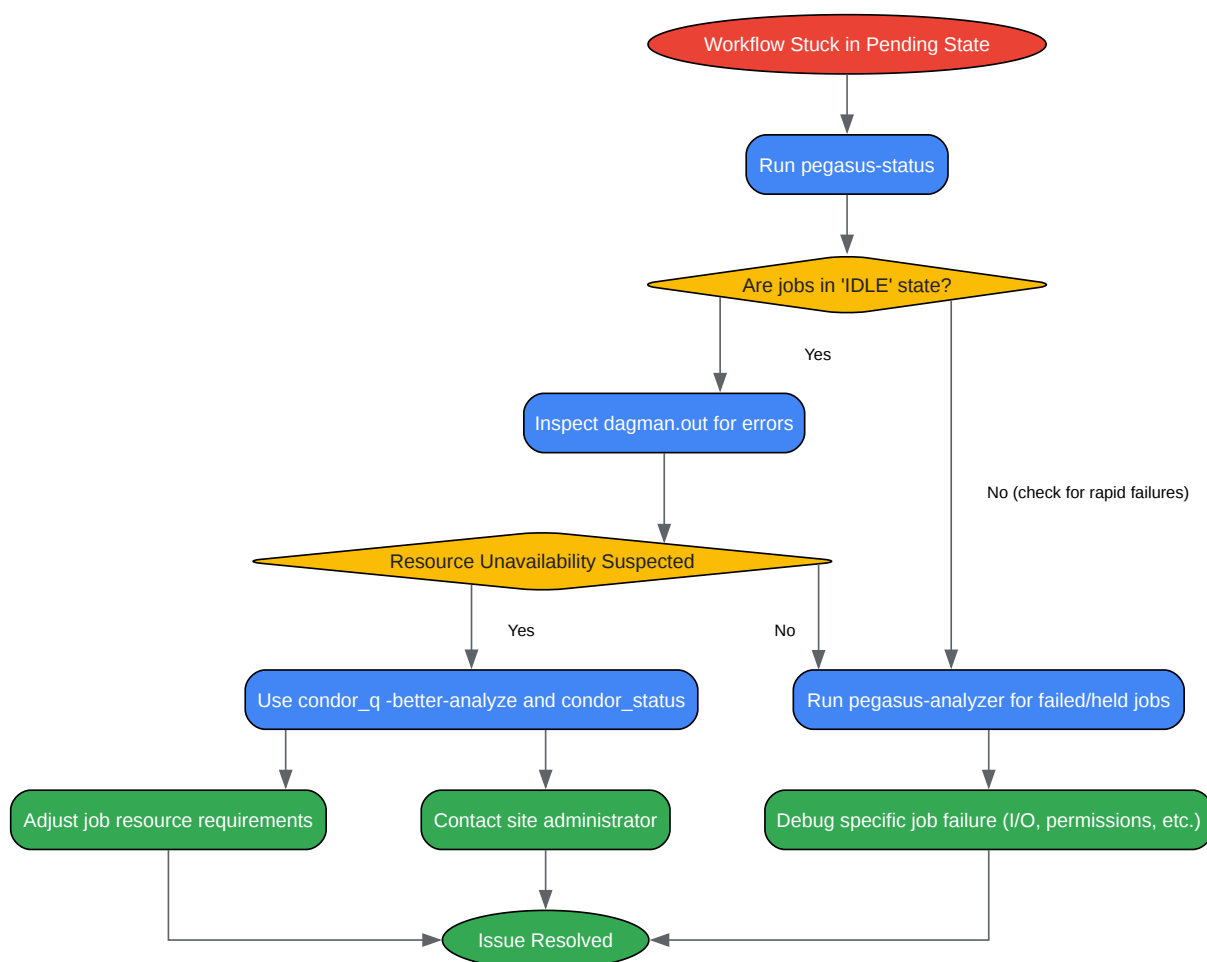
A common reason for pending jobs is that the requested resources are not available on the execution site.

Experimental Protocol:

- Check the resource requirements of your jobs in your workflow definition files. Note the requested memory, CPU, and disk space.
- Use HTCondor's command-line tools to inspect the status of the execution pool. The `condor_q` and `condor_status` commands are particularly useful.
  - `condor_q -better-analyze` can provide a detailed analysis of why a specific job is not running.
  - `condor_status` will show the available resources on the worker nodes.
- Compare your job's requirements with the available resources. If your job requests more resources than any single machine can provide, it will remain pending indefinitely.

## Visualizing the Troubleshooting Workflow

The following diagram illustrates a logical workflow for troubleshooting a **Pegasus** workflow stuck in a pending state.



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Caption: A flowchart for diagnosing and resolving pending **Pegasus** workflows.

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## Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)